

Technical Safety & Handling Guide: 3-(4-Chlorophenyl)-1-methylpiperidin-3-amine

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)-1-methylpiperidin-3-amine

Cat. No.: B11809436

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CAS Registry Number: 1236302-35-4 (Generic/Racemic) Chemical Family: Phenylpiperidine / Cyclic Amine Synonyms: 3-Amino-3-(4-chlorophenyl)-1-methylpiperidine; 1-Methyl-3-(4-chlorophenyl)piperidin-3-amine.^[1]

Executive Summary & Scaffold Analysis

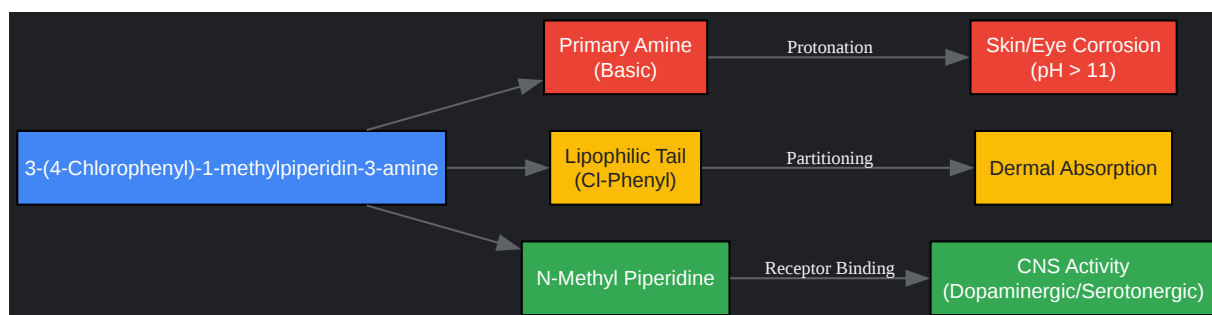
Objective: This guide provides a technical framework for the safe handling, containment, and risk assessment of **3-(4-Chlorophenyl)-1-methylpiperidin-3-amine**. Unlike commodity chemicals with established toxicological profiles, this compound is a Novel Chemical Entity (NCE) intermediate often utilized in the synthesis of CNS-active agents (e.g., NK1 antagonists, dopamine reuptake inhibitors).

Safety Philosophy: In the absence of full toxicological datasets, researchers must adopt a "High Potency by Default" stance. This guide utilizes Read-Across Toxicology—inferring hazards from structural analogs like CP-154,526 and 4-phenylpiperidines—to establish a self-validating safety protocol.^[1]

Structural Hazard Profiling

The molecule contains three distinct pharmacophores that dictate its safety profile:

- Piperidine Ring (N-Methylated): Facilitates blood-brain barrier (BBB) penetration; associated with CNS stimulation or depression.[1]
- Primary Amine (C3 Position): High basicity (), conferring corrosivity to mucous membranes and eyes.
- 4-Chlorophenyl Moiety: Increases lipophilicity (), enhancing dermal absorption and metabolic stability.



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Figure 1: Structural-Activity Relationship (SAR) mapping of chemical features to anticipated safety hazards.[1]

Physicochemical Properties & Hazard Identification

Note: Data below represents predicted values based on ACD/Labs and EPISuite modeling for the free base form.

Quantitative Data Table

Property	Value (Predicted)	Safety Implication
Molecular Weight	224.73 g/mol	Small molecule; high bioavailability.[1]
Physical State	Viscous Oil or Low-Melting Solid	Oil: High surface spreading; difficult to contain.[1] Salt (HCl): Dust inhalation hazard.
Boiling Point	~315°C (at 760 mmHg)	Low volatility, but aerosols are critical hazards.
pKa (Base)	9.8 ± 0.2 (Amine)	Corrosive. Causes irreversible eye damage upon contact.
LogP	2.11	Moderate lipophilicity; readily crosses skin and BBB.
Solubility	Soluble in DCM, MeOH, DMSO	Use compatible gloves (e.g., Nitrile/Neoprene laminate).

GHS Hazard Classification (Predicted)

Based on the Additivity Formula and structural analogs (e.g., 1-methyl-4-phenylpiperidine):

- Signal Word: DANGER
- Acute Toxicity (Oral): Category 3 (H301) – Toxic if swallowed.[1]
- Skin Corrosion/Irritation: Category 1B (H314) – Causes severe skin burns and eye damage. [2] (Due to free amine).
- Specific Target Organ Toxicity (Single): Category 3 (H336) – May cause drowsiness or dizziness.[1]

Safe Handling Protocols: A Self-Validating System

To ensure scientific integrity, the handling system must be self-validating—meaning the workflow itself confirms containment before the operator is exposed.[1]

The "Red-Zone" Containment Strategy

For NCEs with unknown potency, default to Occupational Health Band (OHB) 3 (OEL 10–100 $\mu\text{g}/\text{m}^3$).

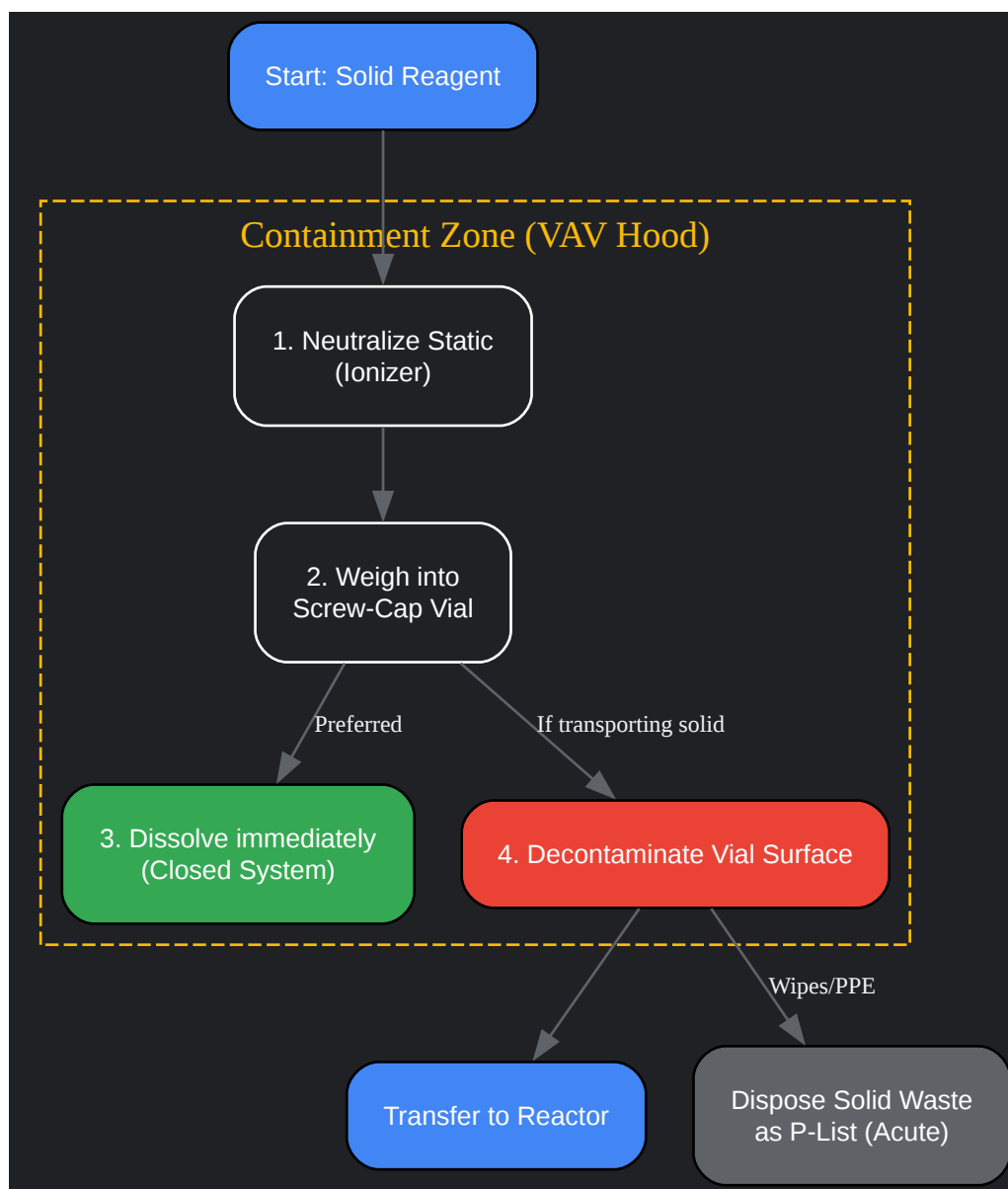
Engineering Controls:

- Primary: Class II Biological Safety Cabinet (BSC) or Powder Containment Hood with HEPA filtration.
- Secondary: VAV (Variable Air Volume) control monitoring face velocity (target: 100 fpm).
- Validation: Smoke test prior to synthesis initiation.

Protocol: Solubilization & Transfer

Objective: Transfer 100mg of compound from bulk vial to reaction vessel without aerosol generation.

- Preparation: Place the balance inside the containment hood. Line the work surface with absorbent, plastic-backed bench paper (e.g., Benchkote).
- Static Control: Use an ionizing bar. Piperidine salts are static-prone; static discharge can disperse dust outside the weigh boat.^[1]
- Solvent Trap: Pre-weigh the solvent (e.g., DCM) in the destination flask. Do not add solvent to the solid in an open boat.
- Transfer:
 - Weigh solid into a tared vial.
 - Cap the vial inside the hood.
 - Wipe the exterior of the vial with a methanol-dampened wipe (decontamination) before removing from the hood.^[1]



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Figure 2: Workflow for handling high-potency amine intermediates in a containment zone.[1]

Emergency Response & Environmental Fate First Aid (Mechanism-Based)[1]

- Eye Contact (Critical): The basicity () causes saponification of corneal lipids.

- Action: Immediate irrigation for 30 minutes (not the standard 15). Use pH paper to confirm eye surface pH has returned to 7.4 before cessation.
- Skin Contact: Lipophilic nature allows rapid systemic entry.^[1]
 - Action: Wash with soap and water.^{[3][4]} Avoid alcohol-based cleaners, which may enhance transdermal migration of the lipophilic chlorophenyl group.^[1]
- Inhalation/Ingestion: Watch for Anticholinergic Toxidrome (dilated pupils, dry skin, tachycardia) or Serotonergic Syndrome (tremors, hyperreflexia), depending on specific receptor affinity.

Spill Cleanup

Do not dry sweep.

- Isolate: Evacuate the immediate area (radius 5m).
- Neutralize: Cover spill with a weak acid neutralizer (e.g., Citric Acid) to convert the volatile free base into a non-volatile salt.
- Absorb: Use vermiculite or chem-pads.^[1]

Synthesis & Stability Considerations

- Storage: Store at -20°C under Argon. Free amines readily absorb from air to form carbamates/carbonates (crusting).
- Incompatibilities:
 - Strong Oxidizers: Risk of N-oxide formation or ring cleavage.^[1]
 - Acid Chlorides/Anhydrides: Rapid, exothermic acylation of the primary amine.

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